

Sigmoidin B solvent compatibility issues

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sigmoidin B

CAS No.: 87746-47-2

Cat. No.: S600236

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Sigmoidin B: Key Properties & Handling

The table below summarizes the fundamental properties of **Sigmoidin B**, which are crucial for understanding its solubility and handling.

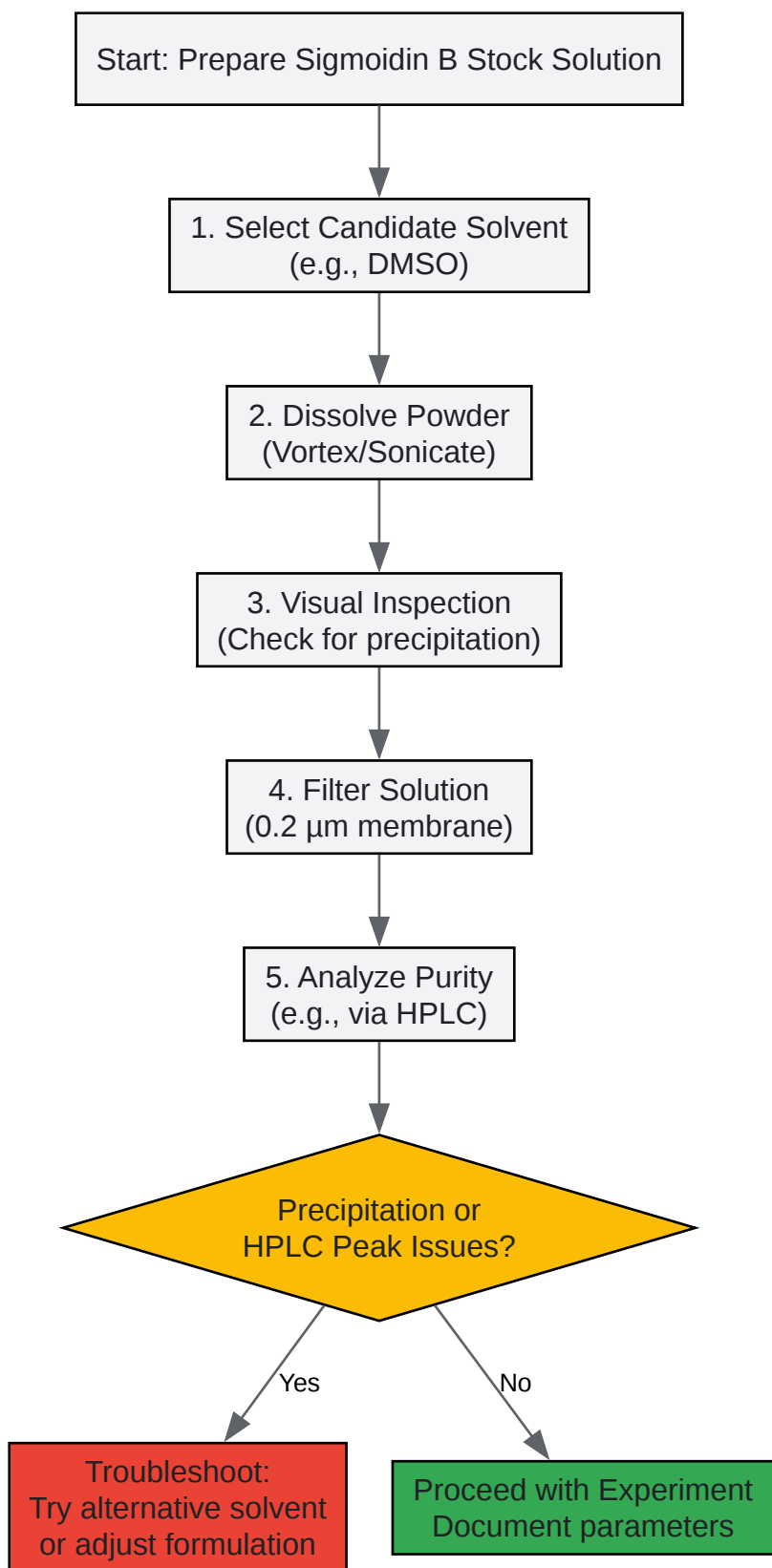
Property	Description / Value
Chemical Name	Sigmoidin B [1]
CAS Number	87746-47-2 [1]
Type	Prenylated flavanone [1]
Molecular Formula	C ₂₀ H ₂₀ O ₆ [1]
Molecular Weight	356.369 g/mol [1]
Bioactivity	Selective 5-lipoxygenase inhibitor; anti-inflammatory; antioxidant; antigenotoxic [2] [3] [1]
Storage	Powder: -20°C for 3 years; in solvent: -80°C for 1 year [1]

ADMET & Physicochemical Profiling An ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) analysis provides further insight into its drug-likeness and solubility behavior [4]:

- **Lipinski's Rule of Five: Sigmoidin B** complies with drug-likeness criteria (Molecular weight: 356.37 Da; Hydrogen bond acceptors: 6; Hydrogen bond donors: 4) [4].
- **Predicted Solubility (LogS):** Ranges from -3.67 to -5.93, indicating low to very low solubility in water [4].
- **Intestinal Absorption:** Predicted to be high (88.1–99.8%), suggesting good permeability [4].

Experimental Solvent Preparation & Workflow

Due to the lack of explicit solvent compatibility data, a systematic experimental approach is essential. The following workflow and detailed protocol can guide your experiments.



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Detailed Protocol for Stock Solution Preparation

- **Initial Solubilization:**

- Begin by dissolving **Sigmoidin B** powder in a small volume of a high-quality **DMSO** (Dimethyl Sulfoxide), as it is a common solvent for hydrophobic natural products [1].
- A typical stock concentration for *in vitro* assays is 10-100 mM.
- Gently vortex and if needed, briefly sonicate in a warm water bath (not exceeding 37°C) to aid dissolution.

- **Visual Inspection & Filtration:**

- Inspect the solution against a bright background for any cloudiness or undissolved particles.
- Filter the stock solution through a **0.2 µm PTFE (Teflon) syringe filter** [5]. PTFE is chemically inert and compatible with a wide range of organic solvents.

- **Dilution for Assays:**

- Further dilute the sterile-filtered DMSO stock into your aqueous assay buffer (e.g., PBS, cell culture medium) while ensuring the final DMSO concentration is non-toxic to your biological system (typically ≤0.1-1%).
- **Note:** Upon dilution into aqueous buffers, precipitation may occur. Monitor the solution carefully at this stage.

- **Purity and Stability Check:**

- Analyze the filtered stock solution using **HPLC** to confirm the compound's integrity and purity before use in critical experiments [6].
- Store working aliquots at recommended conditions (-80°C) and avoid repeated freeze-thaw cycles [1].

Frequently Asked Questions

Q1: What should I do if my **Sigmoidin B** precipitates in the assay buffer?

- **Reduce Stock Concentration:** Prepare a more dilute stock solution in DMSO to minimize the solvent concentration during dilution.
- **Use a Co-solvent System:** Instead of pure DMSO, use a pre-mixed co-solvent system (e.g., DMSO-PEG 300) for the stock, which can improve compatibility with aqueous buffers.

- **Add Solubilizing Agents:** Consider including low concentrations of solubilizing agents like cyclodextrins in your aqueous buffer.
- **Sequential Dilution:** Perform a step-wise dilution, first mixing the DMSO stock with a small amount of buffer, mixing thoroughly, and then diluting to the final volume.

Q2: How can I verify that my solvent is not interfering with the experimental results?

- **Run a Vehicle Control:** Always include a control group that is treated with the same solvent and dilution used for your test compound.
- **Check for UV Interference:** If your detection method is UV-based, ensure the solvent does not have significant absorbance at your analytical wavelength.
- **Analytical Purity Check:** Use HPLC to confirm the absence of extra peaks that could indicate solvent degradation or interaction [6].

Q3: Are there any stability concerns for Sigmoidin B in solution?

- Yes. For long-term storage, keep the solution at **-80°C** and aliquot to avoid repeated freeze-thaw cycles [1].
- For short-term use, keep the solution at **-20°C** or **4°C** depending on experimental needs, and note that DMSO is hygroscopic. Always note the date of solution preparation.

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To cite this document: Smolecule. [Sigmoidin B solvent compatibility issues]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b600236#sigmoidin-b-solvent-compatibility-issues>]

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